Reasons for failed amplification in KASP reactions

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Compound of Interest

Compound Name: *Kaspar*

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KASP Reaction Troubleshooting Center

Welcome to the technical support center for KASP™ (Kompetitive Allele-Specific PCR) genotyping assays. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot failed amplification and other common issues encountered during KASP experiments.

Frequently Asked Questions (FAQs)

Q1: What are the most common reasons for a complete failure of amplification in a KASP reaction?

A1: Complete amplification failure across all samples is typically due to a systemic issue in the experimental setup. Common causes include:

- Errors in Reaction Assembly: Incorrect proportions of KASP Master Mix, KASP Assay Mix, or DNA template can prevent the reaction from working.[1][2]
- Reagent Handling Issues: Improper thawing or insufficient mixing of reagents can lead to inconsistent reaction components.[1][2] All reagents should be thoroughly thawed and mixed

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before use as components can thaw at different rates.[1][2]

- Incorrect Thermal Cycling Protocol: Using the wrong cycling conditions for your specific assay can result in no amplification.[1][3]
- Instrument Configuration Errors: The plate reader or qPCR instrument may not be set up with the correct excitation and emission wavelengths for FAM and HEX fluorophores.[2]
- Poor DNA Quality: Degraded DNA or the presence of PCR inhibitors in the DNA sample can inhibit the polymerase activity.[1][2]

Q2: Why do some of my samples fail to amplify while others work as expected in the same plate?

A2: When amplification failure is sample-specific, the issue is often related to the DNA template. Potential causes include:

- Inconsistent DNA Quantity or Quality: Variations in DNA concentration or purity across samples can lead to differential amplification.[1] Normalizing DNA samples before use is recommended.[1]
- Pipetting Errors: Inaccurate dispensing of DNA or reaction mix into the wells can result in some reactions failing.[1] Reviewing ROX levels across the plate can help identify pipetting inconsistencies.[1]
- No DNA in Well: Errors during the arraying of DNA into the PCR plate can lead to some wells not receiving any template.[1]
- Genuine Null Allele: In some cases, the lack of amplification can be a true result, indicating the absence of the SNP being investigated in those samples.[1]

Q3: My genotyping clusters are not well-defined or are scattered. What could be the cause?

A3: Scattered or indistinct genotyping clusters are often a sign of suboptimal reaction conditions or issues with DNA quality. Key factors include:

- Cross-Contamination: Contamination between DNA samples can lead to ambiguous genotyping calls.[1]

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- Inconsistent DNA Quantity and Quality: As with sample-specific failures, variability in the DNA template across the plate can cause scattered clusters.[1]
- Insufficient PCR Cycles: The reactions may not have reached completion. Further thermal cycling (re-cycling) can help to tighten the clusters.[1]

Q4: What is the recommended DNA concentration for a KASP reaction?

A4: The optimal DNA concentration depends on the genome size of the organism being studied. For the human genome (~3000 Mbp), a final concentration of at least 2.5 ng/µL in the KASP reaction is recommended.[1][3] For organisms with larger genomes, the DNA concentration should be proportionally increased.[1]

Q5: At what temperature should the final fluorescence read be performed?

A5: It is critical to read the fluorescence of completed KASP reactions at a temperature below 40°C.[1][3] Reading at temperatures above this will not yield meaningful data.[1][3]

Troubleshooting Guides

Guide 1: No Amplification in All Wells

This guide addresses the scenario where no amplification is observed across the entire reaction plate.

Problem: The genotyping plot shows all data points clustered at the origin, indicating a complete failure of the PCR amplification.

Workflow for Troubleshooting:

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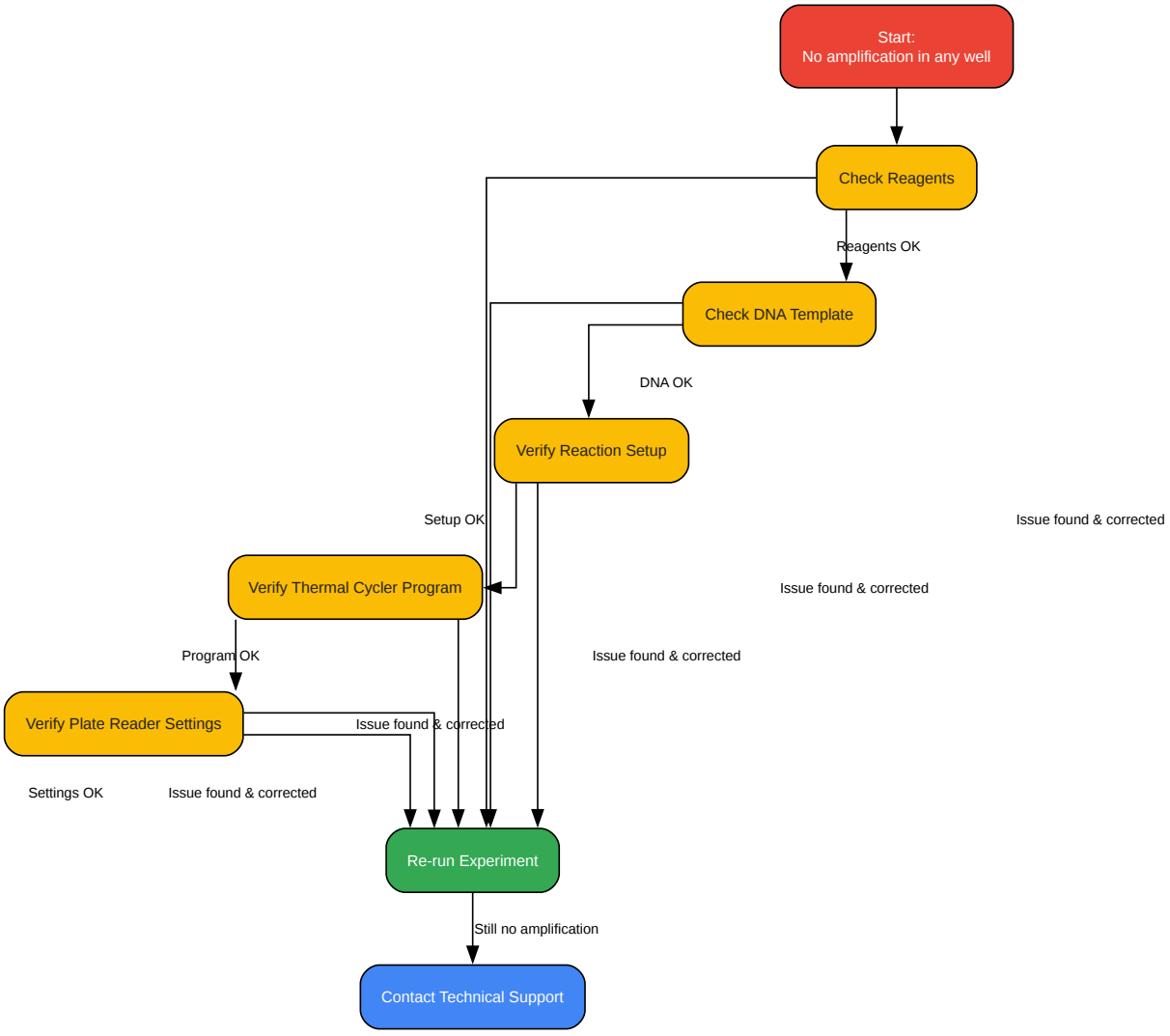

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Caption: Troubleshooting workflow for complete KASP reaction failure.

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Possible Causes and Solutions:

Potential Cause	Recommended Action
Incorrect Reagent Preparation	Ensure KASP Master Mix and Assay Mix were completely thawed and thoroughly mixed before use.[1][2]
Incorrect Reaction Assembly	Verify that all components (Master Mix, Assay Mix, DNA) were added in the correct proportions. Refer to the standard reaction setup protocols.[1][2]
Poor DNA Quality	Assess DNA quality and purity. If DNA works in a standard PCR, it should be suitable for KASP.[1][2] Consider re-extracting DNA if contamination is suspected.
Insufficient DNA Template	Quantify the DNA and ensure the final concentration in the reaction is appropriate for the genome size of your organism.[1][2]
Incorrect Thermal Cycling Program	Double-check that the thermal cycler is programmed with the correct KASP touchdown protocol.[1][3]
Incorrect Plate Reading Temperature	Confirm that the end-point fluorescence read was performed below 40°C.[1][3]
Improper Plate Sealing	Use a PCR-suitable optically clear seal and ensure the plate is sealed properly to prevent evaporation.[2][3]

Guide 2: Some Samples Fail to Amplify

This guide addresses the issue of sporadic amplification failure within a single plate.

Problem: The genotyping plot shows some samples amplifying and clustering as expected, while others remain at the origin.

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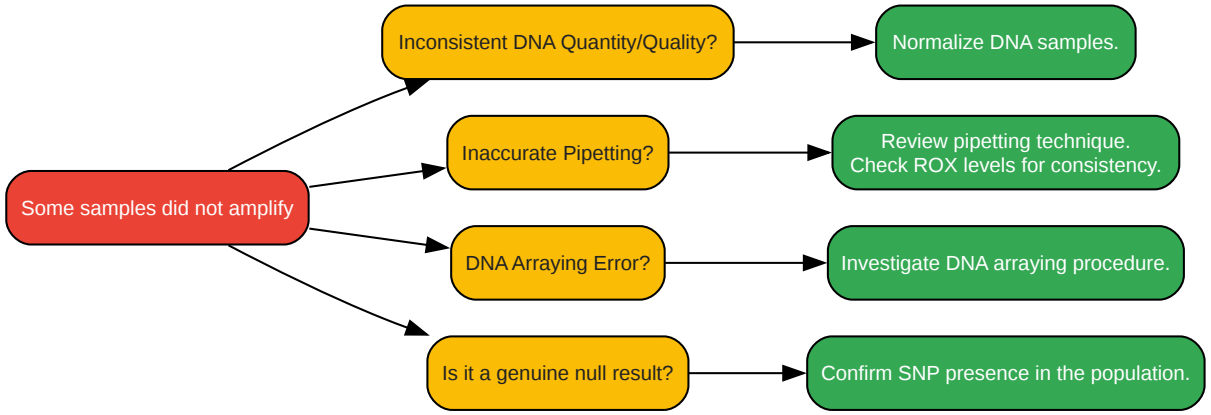
Logical Relationship Diagram for Troubleshooting:



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Caption: Troubleshooting logic for sample-specific KASP amplification failure.

Possible Causes and Solutions:

Potential Cause	Recommended Action
Variable DNA Quantity/Quality	Quantify and normalize all DNA samples to a consistent concentration before setting up the reaction plate.[1]
Inaccurate Pipetting of DNA or Mix	Check the ROX passive reference dye signal across the plate. Inconsistent ROX levels can indicate pipetting errors in dispensing the Master Mix.[1] Refine pipetting technique.
DNA Plate Arraying Error	Review the procedure used to dispense DNA into the wells to ensure no wells were missed.[1]
SNP Not Present in Some Samples	This may be a true biological result, especially if the non-amplifying samples share a common characteristic.[1]

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Quantitative Data Tables

Table 1: Recommended KASP Reaction Volumes

Component	5 µL Reaction (384-well plate)	10 µL Reaction (96-well plate)
2X KASP Master Mix	2.5 µL	5.0 µL
72X KASP Assay Mix	0.07 µL	0.14 µL
Template DNA + Water	2.43 µL	4.86 µL
Total Volume	5.0 µL	10.0 µL
Data adapted from LGC KASP troubleshooting guides.[1]		

Table 2: Recommended Final DNA Concentration (based on Human Genome)

Parameter	Value
Minimum Final DNA Concentration	2.5 ng/µL
Example Input DNA Concentration (for 1:1 DNA to mix ratio)	5.0 ng/µL
Note: For genomes larger than human (~3000 Mbp), the required DNA concentration should be increased proportionally.[1][3]	

Experimental Protocols

Protocol 1: Standard KASP Thermal Cycling

This protocol is the standard touchdown PCR method recommended for most KASP assays.

- Hot-start activation: 94°C for 15 minutes.
- Touchdown PCR (10 cycles):

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- Denaturation: 94°C for 20 seconds.
- Annealing/Elongation: Start at 61°C for 60 seconds, then decrease by 0.6°C per cycle.

- Amplification PCR (26 cycles):
  - Denaturation: 94°C for 20 seconds.
  - Annealing/Elongation: 55°C for 60 seconds.
- Plate Read: Cool the plate to below 40°C and read the fluorescence.

Protocol sourced from LGC KASP documentation.[3]

Protocol 2: KASP Reaction Recycling

If genotyping clusters are not distinct after the initial run, additional cycling can be performed.

- Place the completed reaction plate back into the thermal cycler.
- Recycling PCR (3 cycles):
  - Denaturation: 94°C for 20 seconds.
  - Annealing/Elongation: 57°C for 60 seconds.
- Plate Read: Cool the plate to below 40°C and read the fluorescence again.
- This recycling process can be repeated up to four times if clusters remain indistinct.[2]

Note: This guide is intended for informational purposes. Always refer to the specific documentation provided with your KASP reagents.

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